

# Personal protective equipment for handling USP30 inhibitor 11

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: USP30 inhibitor 11

Cat. No.: B2526575

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## Essential Safety and Handling Guide for USP30 Inhibitor 11

This guide provides crucial safety and logistical information for the handling and disposal of **USP30 inhibitor 11**, a selective and potent ubiquitin-specific peptidase 30 inhibitor.[1][2] Adherence to these procedures is vital to ensure the safety of laboratory personnel and the integrity of research outcomes.

## Hazard Identification and Safety Precautions

**USP30 inhibitor 11** is classified as harmful if swallowed and very toxic to aquatic life with long-lasting effects.[3] Therefore, appropriate personal protective equipment (PPE) and handling procedures are mandatory.

### Personal Protective Equipment (PPE):

A comprehensive assessment of the specific laboratory hazards should be conducted to determine the full scope of required PPE.[4] However, the minimum recommended PPE for handling **USP30 inhibitor 11** includes:

- **Body Protection:** A standard laboratory coat should be worn and kept buttoned to protect clothing and skin from potential spills.[5][6] For tasks with a higher risk of splashing, an apron may be necessary.[6]

- **Hand Protection:** Disposable nitrile gloves are the minimum requirement for handling this compound.[4][6] If direct contact with the chemical occurs, gloves should be removed immediately, and hands should be washed thoroughly before putting on a new pair.[4] For added protection, consider wearing a second pair of gloves (double-gloving).[4]
- **Eye and Face Protection:** Safety glasses with side shields are the minimum requirement.[4] When there is a risk of splashing, chemical splash goggles and a face shield should be worn in addition to safety glasses.[4][7][8]
- **Footwear:** Closed-toe shoes must be worn to protect the feet from spills and falling objects.[5][7]

## Chemical and Physical Properties

A summary of the key quantitative data for **USP30 inhibitor 11** is provided in the table below.

Property	Value	Source
Molecular Formula	C <sub>17</sub> H <sub>16</sub> N <sub>6</sub> O <sub>2</sub> S	PubChem[9]
Molecular Weight	368.41 g/mol	DC Chemicals[3]
IC <sub>50</sub>	0.01 µM	TargetMol, MedchemExpress[1][2]
Appearance	Powder	DC Chemicals
Storage (Powder)	-20°C	DC Chemicals[3]
Storage (in Solvent)	-80°C	DC Chemicals[3]

## Operational Plan: Handling and Experimental Protocol

Precautions for Safe Handling:

- Avoid inhalation of dust and aerosols by working in a well-ventilated area, preferably within a chemical fume hood.[3]
- Prevent contact with skin and eyes through the consistent use of appropriate PPE.[3]

- Do not eat, drink, or smoke in the laboratory or when handling the product.[\[3\]](#)
- Wash hands thoroughly after handling.[\[3\]](#)

#### Experimental Protocol: Preparation of Stock and Working Solutions for Cell-Based Assays

This protocol provides a general methodology for preparing and using **USP30 inhibitor 11** in a typical cell culture experiment.

- Preparation of a Concentrated Stock Solution:
  - Inhibitors are typically dissolved in dimethyl sulfoxide (DMSO) to create a concentrated stock solution (e.g., 10 mM).[\[1\]](#)
  - To prepare a 10 mM stock solution, dissolve 3.684 mg of **USP30 inhibitor 11** powder in 1 mL of DMSO.
  - Ensure the powder is fully dissolved. Gentle vortexing or sonication may be used if necessary.[\[1\]](#)
  - Aliquot the stock solution into smaller volumes to avoid repeated freeze-thaw cycles.[\[1\]](#)
- Storage of Stock Solution:
  - Store the DMSO stock solution at -80°C for long-term storage (up to 6 months).[\[2\]](#) For short-term use (up to 1 month), it can be stored at -20°C.[\[2\]](#)
- Preparation of a Working Solution:
  - For cell-based experiments, the final concentration of DMSO should generally not exceed 0.1%.[\[1\]](#) A negative control with the same final concentration of DMSO should be included in the experiment to assess any solvent effects.[\[1\]](#)
  - To achieve a final concentration of 1  $\mu$ M in a cell culture experiment, a serial dilution approach is recommended. For example, dilute the 10 mM DMSO stock solution to 1 mM with DMSO. Then, add 2  $\mu$ L of the 1 mM solution to 2 mL of cell culture medium.[\[1\]](#)

- To avoid precipitation, it is recommended to pre-warm both the stock solution and the culture medium to 37°C before dilution.[1] If precipitation occurs, ultrasonic heating may be used to redissolve the compound.[1]

## Disposal Plan

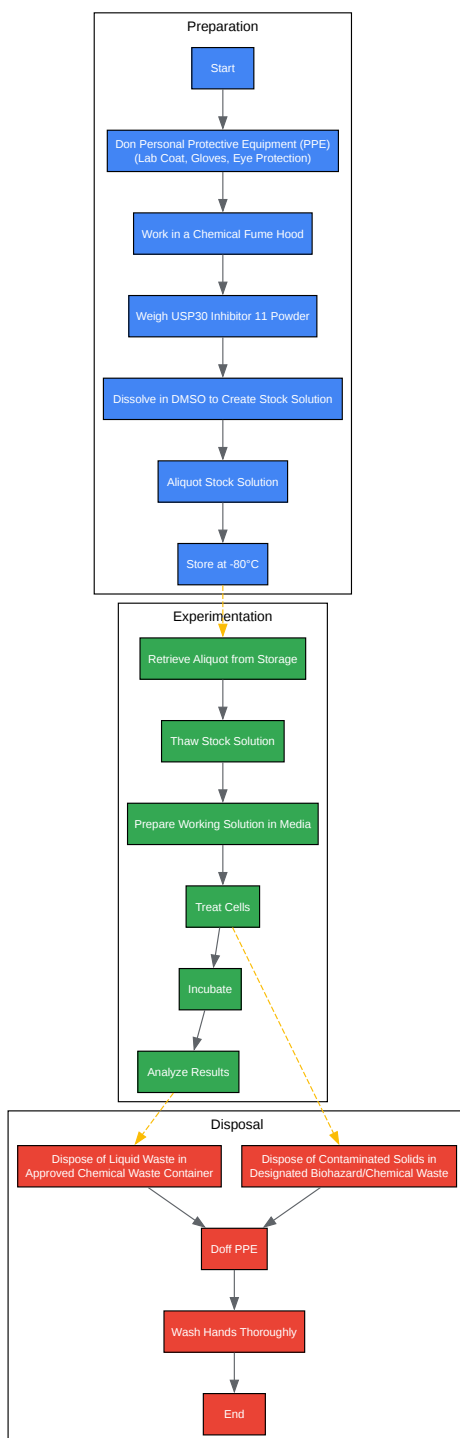
- Dispose of the contents and container to an approved waste disposal plant.[3]
- Avoid release to the environment.[3] Collect any spillage.[3]
- Contaminated materials, such as gloves, pipette tips, and empty vials, should be disposed of in a designated biohazard or chemical waste container according to your institution's guidelines.[5]

## Emergency Procedures

- If Swallowed: Call a poison center or doctor if you feel unwell.[3] Rinse mouth.[3]
- Eye Contact: Immediately flush eyes with large amounts of water, removing any contact lenses.[3] Seek prompt medical attention.[3]
- Skin Contact: Rinse skin thoroughly with large amounts of water and remove contaminated clothing.[3]
- Inhalation: Move to fresh air immediately.[3]

## Visual Workflow for Handling USP30 Inhibitor 11

The following diagram illustrates the logical workflow for the safe handling of **USP30 inhibitor 11**, from preparation to disposal.



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Caption: Workflow for the safe handling of **USP30 inhibitor 11**.

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## References

- 1. USP30 inhibitor 11 | DUB | TargetMol [[targetmol.com](https://targetmol.com)]
- 2. medchemexpress.com [[medchemexpress.com](https://medchemexpress.com)]
- 3. USP30 inhibitor 11|2067332-64-1|MSDS [[dcchemicals.com](https://dcchemicals.com)]
- 4. Personal Protective Equipment Requirements for Laboratories – Environmental Health and Safety [[ehs.ncsu.edu](https://ehs.ncsu.edu)]
- 5. addgene.org [[addgene.org](https://addgene.org)]
- 6. Personal Protective Equipment (PPE) Used in the Laboratory • Microbe Online [[microbeonline.com](https://microbeonline.com)]
- 7. westlab.com [[westlab.com](https://westlab.com)]
- 8. Personal Protective Equipment (PPE) in the Laboratory: A Comprehensive Guide | Lab Manager [[labmanager.com](https://labmanager.com)]
- 9. USP30 inhibitor 11 | C17H16N6O2S | CID 124197552 - PubChem [[pubchem.ncbi.nlm.nih.gov](https://pubchem.ncbi.nlm.nih.gov)]
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